

Operational Guide: H-D-Glu(pNA)-OH Handling & Disposal[1][2]

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Compound of Interest

Compound Name: *H-D-Glu(pNA)-OH*

CAS No.: 60133-17-7

Cat. No.: B613111

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Executive Summary & Chemical Context[1][2][3][4]

H-D-Glu(pNA)-OH (

-D-Glutamyl-p-nitroanilide) is a widely used chromogenic substrate for determining the activity of enzymes such as

-glutamyl transferase (GGT) and other peptidases.[1][2] While the intact peptide substrate is relatively stable, the primary safety and disposal concern arises from its hydrolytic cleavage product:

-Nitroaniline (pNA) (also known as 4-nitroaniline).

The "Trojan Horse" Hazard: Many researchers mistakenly treat aqueous assay waste as benign buffer solutions. However, the enzymatic reaction releases free

-nitroaniline, a compound with significant toxicity profiles.

- Substrate: **H-D-Glu(pNA)-OH** (Colorless, low immediate toxicity).[2]
- Metabolite:

-Nitroaniline (Yellow, Toxic, P-Listed Waste potential).[1][2]

This guide provides a self-validating protocol to manage this compound, ensuring compliance with EPA RCRA regulations and preventing downstream aquatic toxicity.

Hazard Identification & Regulatory Classification

Effective disposal requires understanding the specific hazards of the cleavage product.

Chemical Hazard Profile

Component	CAS Registry	Key Hazard Classifications (GHS)
H-D-Glu(pNA)-OH	67953-08-6	Skin Irrit. 2; Eye Irrit. 2 (General Irritant)
-Nitroaniline	100-01-6	Acute Tox. 3 (Oral/Dermal/Inhalation)Carc. 2 (Suspected Carcinogen)Aquatic Acute 1 (Very toxic to aquatic life)

Regulatory Status (US EPA RCRA)[2]

- P-Listed Waste (P077): Pure, unused

-nitroaniline is classified as an Acute Hazardous Waste (P077).[2] If you are disposing of a stock standard of pure pNA, strict "empty container" rules apply (triple rinse).

- Characteristic Waste: Dilute assay waste containing **H-D-Glu(pNA)-OH** or released pNA typically falls under Toxic Waste classifications due to the presence of nitro-aromatics.[1][2]

Critical Warning: Do not dispose of solutions containing

-nitroaniline down the sink. It is highly toxic to aquatic life (H410) and resists standard wastewater treatment degradation.

Operational Disposal Protocol

This protocol uses a "Segregate-Quench-Contain" logic to ensure safety.^{[1][2]}

Phase 1: Preparation & Personal Protective Equipment (PPE)^[5]

- Gloves: Nitrile gloves (0.11 mm minimum thickness). Note: Nitroanilines can permeate latex rapidly.
- Respiratory: If handling solid powder, use a P95 particulate respirator or work strictly inside a fume hood to prevent inhalation of dust.
- Eyes: Chemical splash goggles.

Phase 2: The Disposal Workflow (Liquid vs. Solid)

Stream A: Liquid Assay Waste (The Reaction Mixture)

- Context: Used microplate wells or cuvettes containing substrate, enzyme, and buffer.
- Stop the Reaction: Quench enzymatic activity immediately.
 - Method: Add 1.0 M Acetic Acid or 10% SDS.
 - Why: This prevents further hydrolysis of any remaining substrate into toxic pNA while the waste accumulates.
- Segregation: Pour waste into a Dedicated Liquid Waste Container labeled: "Aqueous Waste with Toxic Organics (p-Nitroaniline)."

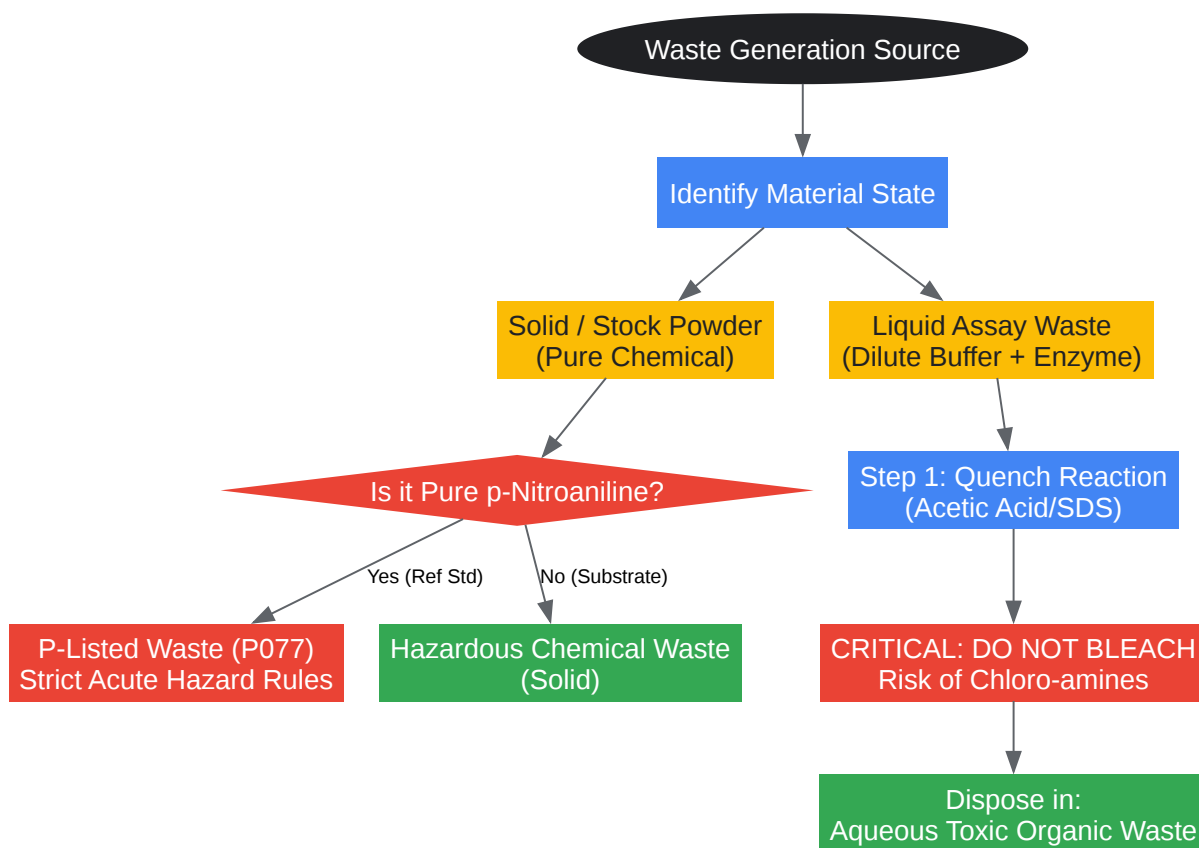
- Do NOT mix with Oxidizers (Bleach). Bleaching aromatic amines can generate chloro-nitroanilines, which are often more toxic and volatile.
- pH Check: Ensure the waste container pH is < 9. pNA is a weak base; keeping it in a slightly acidic/neutral solution prevents volatility and stabilizes the mixture for incineration.

Stream B: Solid Waste (Contaminated Consumables)[2]

- Context: Pipette tips, empty vials, and used microplates.
- Gross Contamination Check:
 - If a vial contains visible residual powder (stock): Cap it and dispose of it as Hazardous Chemical Waste (Solid).
 - If tips/plates merely touched dilute solution: Double-bag in heavy-duty polyethylene bags and dispose of as Laboratory Solid Waste (incineration recommended over landfill).
- P-List Compliance: If you are discarding a bottle of pure p-nitroaniline standard that is not empty, it must be tagged specifically as P077 Waste.[2]

Visualized Decision Tree

The following diagram outlines the logical flow for disposing of **H-D-Glu(pNA)-OH** materials, distinguishing between stock chemicals and assay byproducts.



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Figure 1: Decision logic for segregating **H-D-Glu(pNA)-OH** waste streams to ensure RCRA compliance.

Emergency Procedures

Accidental Spills[1][2]

- Solid Powder:
 - Do not dry sweep (creates dust).

- Cover with wet paper towels (dampened with water) to prevent aerosolization.
- Scoop up damp material and place in a sealed hazardous waste bag.
- Liquid Spill:
 - Absorb with inert material (vermiculite or chemical spill pads).
 - Do not use bleach on the spill area. Wash the area with soap and water after bulk removal.

First Aid

- Skin Contact: Wash immediately with soap and copious water. pNA is readily absorbed through skin and can cause methemoglobinemia (blue lips/skin).
- Eye Contact: Rinse cautiously with water for 15 minutes.

References

- PubChem. (n.d.).^[3] Compound Summary: **H-D-Glu(pNA)-OH**.^{[1][2][3]} National Library of Medicine. Retrieved from [\[Link\]](#)^[2]
- U.S. Environmental Protection Agency. (2024). Defining Hazardous Waste: Listed Wastes (P and U Lists). EPA.gov. Retrieved from [\[Link\]](#)
- National Institute for Occupational Safety and Health (NIOSH). (n.d.). p-Nitroaniline: IDLH Value Profile. CDC.gov. Retrieved from [\[Link\]](#)^[2]

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Sources

- [1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)

- [2. Waste Code \[rcrainfo.epa.gov\]](#)
- [3. H-D-Glu\(pNA\)-OH | C₁₁H₁₃N₃O₅ | CID 7090496 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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